

Documented Biological Activities and Properties

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Compound Focus: Cubenol

CAS No.: 21284-22-0

Cat. No.: S642407

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The table below summarizes the key information on **cubenol** found in the literature.

Property / Activity	Details	Context / Source
Reported Biological Activities	Listed as a constituent in plant extracts with demonstrated antioxidant, anti-inflammatory, and antihyperglycemic potential [1] [2].	Ethanollic extract of Cotton Lavender (<i>Santolina chamaecyparissus</i>) [1]; Essential oil of <i>Serissa japonica</i> [2].
Chemical Identification	Sesquiterpene alcohol [3] [4].	
Molecular Formula	C ₁₅ H ₂₆ O [4].	
Molecular Weight	222.37 g/mol [4].	
CAS Number	21284-22-0 (for (-)-cubenol) [4].	
Odor Description	"Spicy, herbal, green tea" [4].	Used in flavors and fragrances [4].

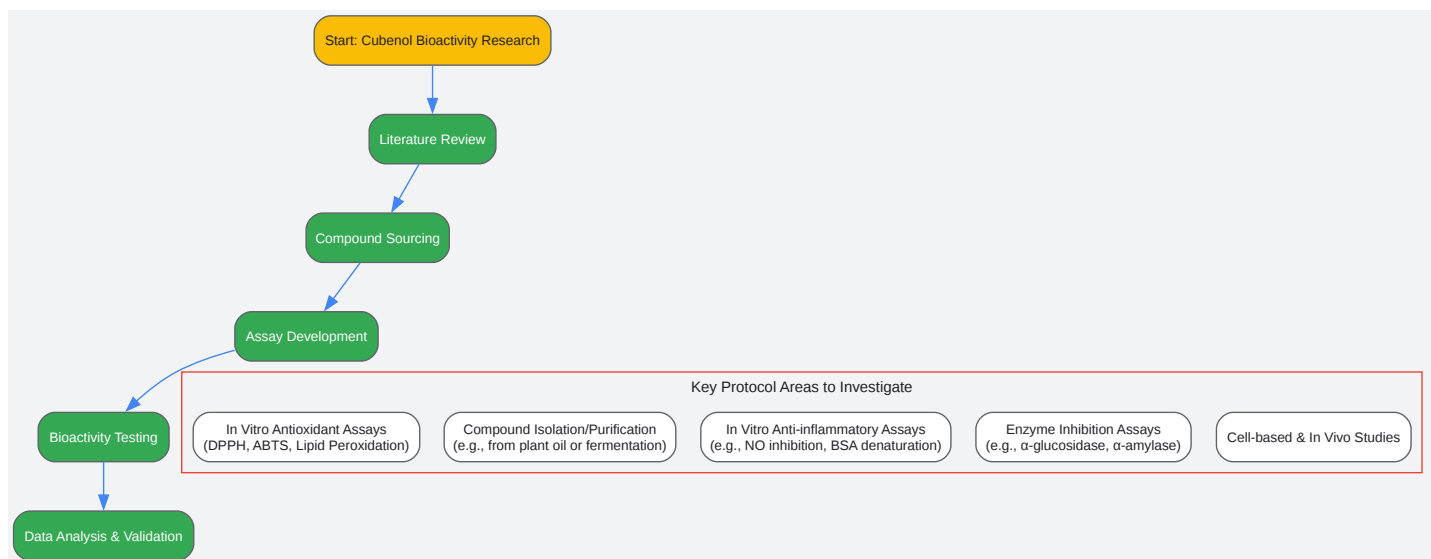
Research Context and Methodological Gaps

Cubenol is identified as a component of botanicals with confirmed bioactivity, but specific protocols for testing the isolated compound are not available in the current search results.

- **Activity in Plant Extracts:** Research on Cotton Lavender and *Serissa japonica* essential oils shows these mixtures possess **antioxidant, anti-inflammatory, and anti- α -glucosidase activity** [1] [2]. **Cubenol** is one constituent, but its individual contribution to the overall effect requires isolation and targeted testing.
- **Production via Fermentation:** One study reports the production of a fully deuterated version of **cubenol** ($[^2\text{H}_{26}]$ -1-*epi*-**cubenol**) by the bacterium *Streptomyces griseus* when grown on a deuterated medium [3]. This demonstrates a potential biological source for the compound.

Suggested Experimental Workflow

To establish detailed protocols for **cubenol**, you would need to consult specialized resources. The following workflow outlines the key steps involved in this process.



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